

Application Notes and Protocols: 2,5-Di-tert-butylhydroquinone in Enzymatic Reactions

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Compound of Interest

Compound Name: 2,5-Di-tert-butylhydroquinone

Cat. No.: B12687330

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These application notes provide a comprehensive overview of **2,5-Di-tert-butylhydroquinone** (DTBHQ) as a modulator of enzymatic activity. This document includes summaries of its inhibitory actions, its potential as an enzymatic substrate, detailed experimental protocols, and visualizations of relevant biological pathways and workflows.

Overview of 2,5-Di-tert-butylhydroquinone (DTBHQ)

2,5-Di-tert-butylhydroquinone is a synthetic organic compound widely recognized for its antioxidant properties. Structurally, it is a derivative of hydroquinone with two tert-butyl groups. While it is extensively used as a stabilizer in various industrial applications, its interactions with biological systems, particularly enzymes, are of significant interest in biomedical research and drug development. DTBHQ has been identified as a potent inhibitor of key enzymes involved in inflammatory pathways and calcium signaling. Furthermore, evidence suggests its potential to serve as a substrate in oxidation reactions catalyzed by certain enzymes.

DTBHQ as an Enzyme Inhibitor

DTBHQ has been demonstrated to inhibit the activity of several critical enzymes, most notably cyclooxygenase-2 (COX-2), 5-lipoxygenase (5-LOX), and the sarco/endoplasmic reticulum Ca^{2+} -ATPase (SERCA).

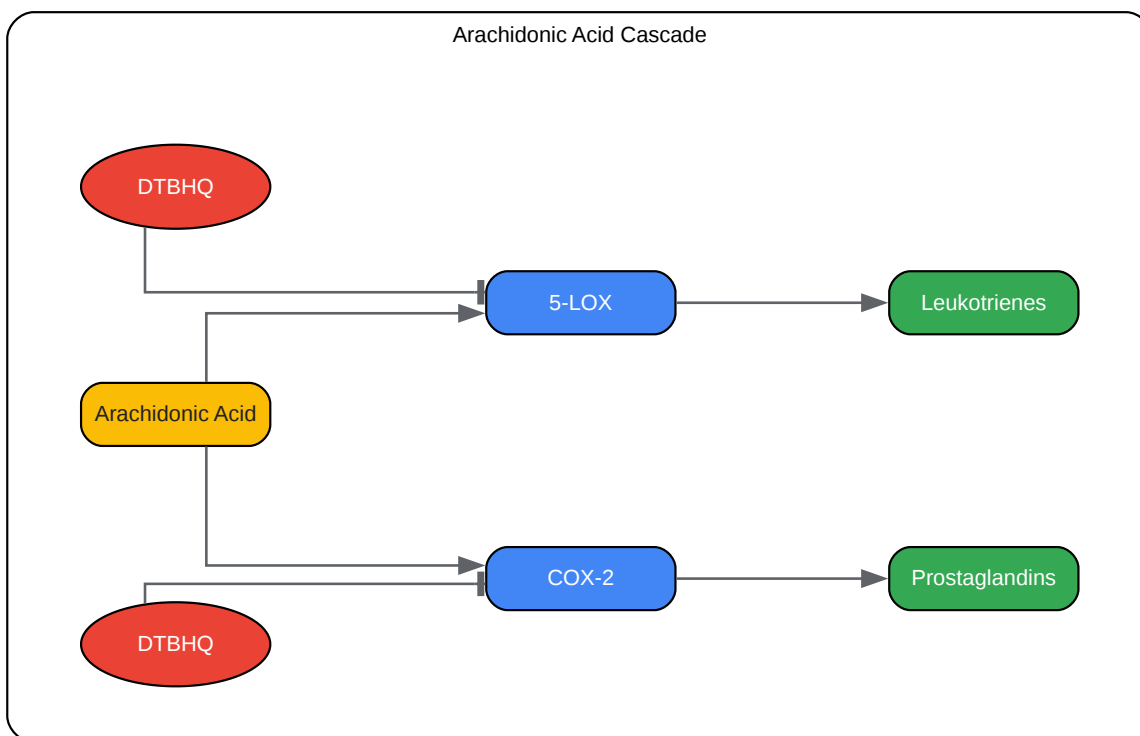
Inhibition of Arachidonic Acid Pathway Enzymes

DTBHQ is a potent inhibitor of COX-2 and 5-LOX, enzymes that play a central role in the arachidonic acid (AA) cascade, leading to the production of pro-inflammatory mediators such as prostaglandins and leukotrienes.[1]

Quantitative Data for Enzyme Inhibition:

Enzyme	IC ₅₀ Value (μM)	Source
Cyclooxygenase-2 (COX-2)	14.1	[1]
5-Lipoxygenase (5-LOX)	1.8	[1]

Signaling Pathway Diagram:



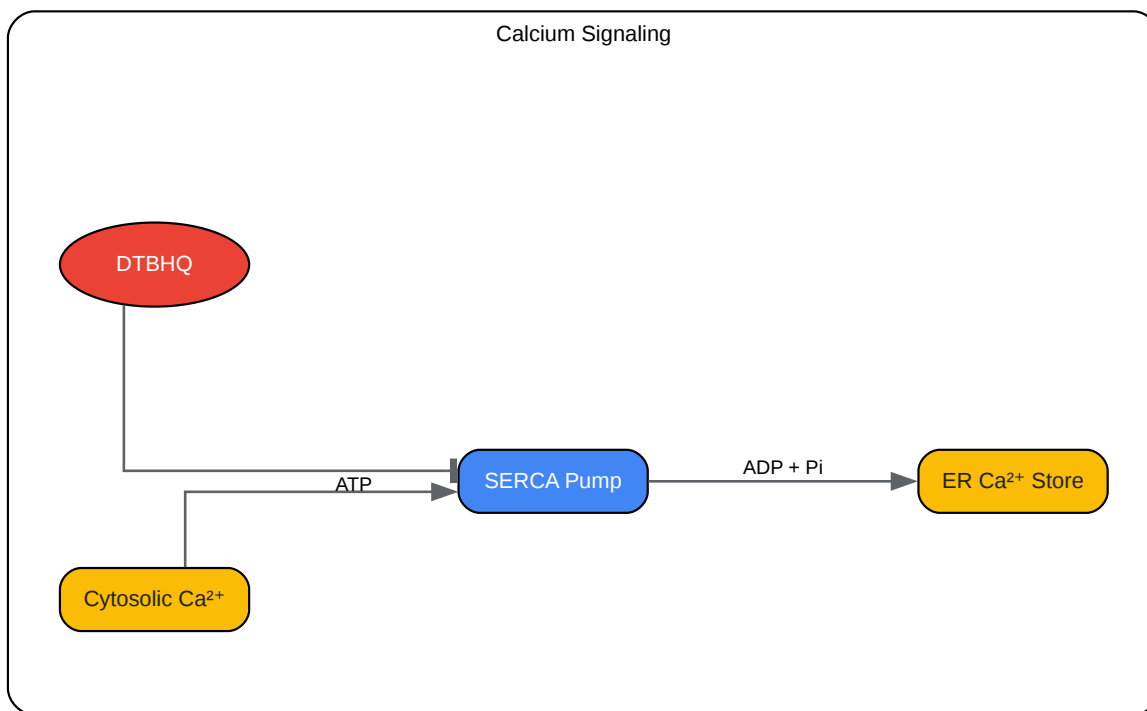
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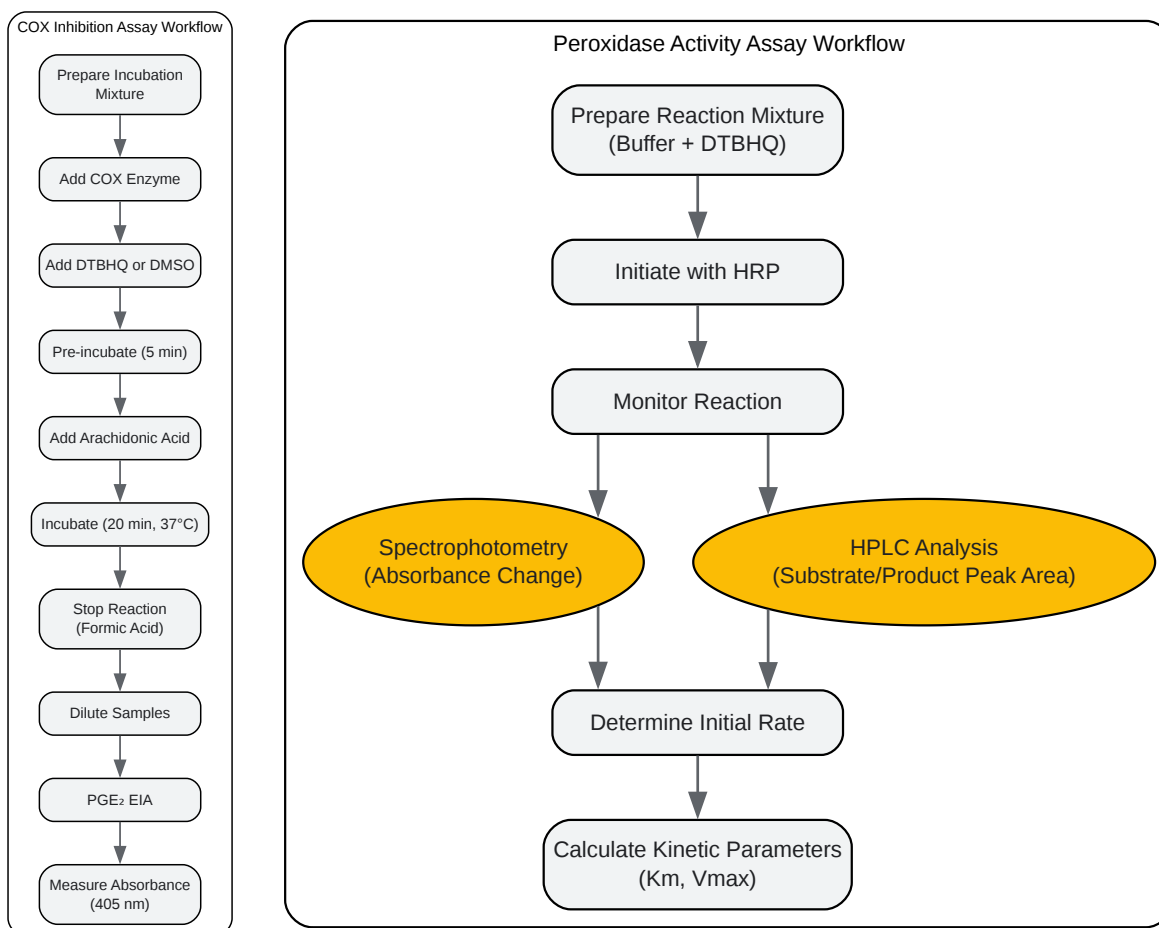
Arachidonic Acid Pathway Inhibition by DTBHQ.

Inhibition of Sarco/Endoplasmic Reticulum Ca^{2+} -ATPase (SERCA)

DTBHQ is a known inhibitor of the SERCA pump, an enzyme responsible for transporting Ca^{2+} from the cytosol into the sarcoplasmic reticulum. This inhibition disrupts intracellular calcium homeostasis.

Signaling Pathway Diagram:





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References

- 1. tandfonline.com [tandfonline.com]
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